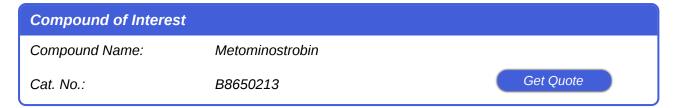


Metominostrobin Solubility in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Metominostrobin** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development, formulation, and analysis.

Core Data: Metominostrobin Solubility

The solubility of a compound is a critical physicochemical property that influences its behavior in various applications, from formulation development to analytical method design. The following table summarizes the available quantitative data on the solubility of **Metominostrobin** in selected organic solvents. It is important to note that the commercial form of **Metominostrobin** is predominantly the (E)-isomer.



Solvent	Temperature (°C)	Solubility (mg/L)	Source
Water (pH 7)	20	128	University of Hertfordshire's AERU Database[1]
Dichloromethane	20	1,380,000	University of Hertfordshire's AERU Database[1]
Chloroform	20	1,280,000	University of Hertfordshire's AERU Database[1]

Qualitative solubility information indicates that **Metominostrobin** is also soluble in Dimethyl Sulfoxide (DMSO) and Acetonitrile, the latter being commonly used as a solvent for analytical standards. However, specific quantitative data for these and other common organic solvents such as methanol, ethanol, and acetone are not readily available in the reviewed literature.

Experimental Protocol for Solubility Determination

The following is a representative experimental protocol for determining the solubility of **Metominostrobin** in an organic solvent, based on established methodologies such as the shake-flask method.

Objective: To determine the equilibrium solubility of **Metominostrobin** in a specific organic solvent at a controlled temperature.

Materials:

- Metominostrobin (analytical standard)
- Selected organic solvent (HPLC grade or equivalent)
- Volumetric flasks
- Scintillation vials or glass flasks with screw caps



- · Constant temperature shaker or water bath
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Pipettes and other standard laboratory glassware

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Metominostrobin** to a scintillation vial or glass flask. The
 excess is crucial to ensure that a saturated solution is achieved.
 - Add a known volume of the selected organic solvent to the vial.
 - Tightly cap the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A period of 24 to 72 hours is typically recommended, with intermittent vigorous shaking. Preliminary studies may be needed to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed at the constant temperature for a sufficient time to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved particles. This step is critical to avoid overestimation of the solubility.



- Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- · Concentration Analysis:
 - Using HPLC:
 - Develop and validate an HPLC method for the quantification of Metominostrobin. This
 includes selecting an appropriate column, mobile phase, flow rate, and detector
 wavelength.
 - Prepare a series of standard solutions of **Metominostrobin** of known concentrations in the chosen solvent.
 - Generate a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
 - Inject the diluted sample solution into the HPLC system and determine its concentration by interpolating from the calibration curve.
 - Using UV-Vis Spectrophotometry:
 - Determine the wavelength of maximum absorbance (λmax) of Metominostrobin in the selected solvent.
 - Prepare a series of standard solutions and generate a calibration curve by plotting absorbance against concentration.
 - Measure the absorbance of the diluted sample solution and determine its concentration from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **Metominostrobin** in the original saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/L or g/100 mL.



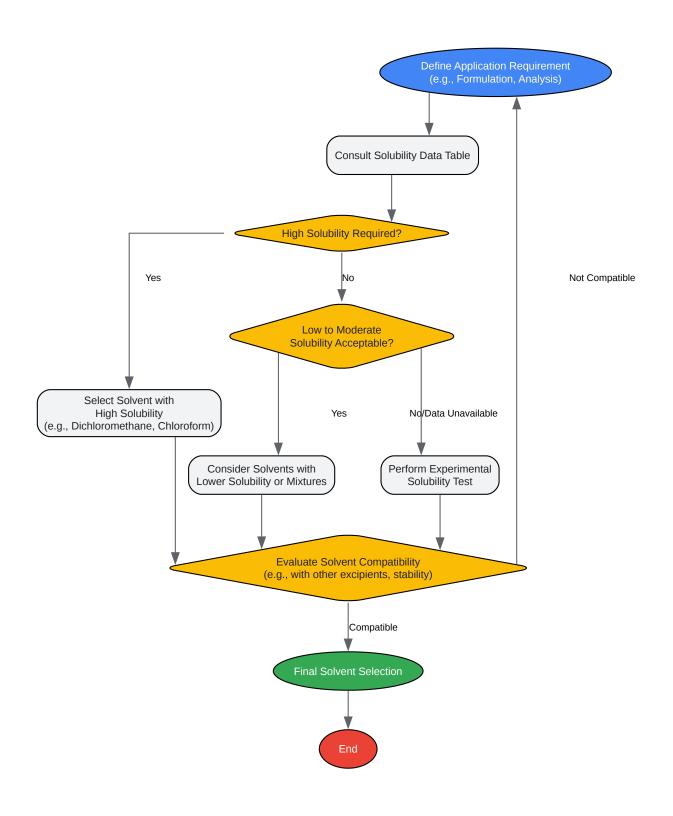




Workflow for Solvent Selection

The choice of an appropriate organic solvent is a critical step in many scientific processes. The following diagram illustrates a logical workflow for selecting a solvent for **Metominostrobin** based on solubility requirements.





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Caption: Logical workflow for selecting an organic solvent for **Metominostrobin**.



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References

- 1. Metominostrobin (Ref: SSF 126) [sitem.herts.ac.uk]
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